

# Fulvestrant-D5: A Technical Guide to Solubility in Organic Solvents

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## Compound of Interest

Compound Name: *Fulvestrant-D5*

Cat. No.: *B1165269*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **Fulvestrant-D5** in various organic solvents. Given that **Fulvestrant-D5** is a deuterated analog of Fulvestrant, its solubility characteristics are expected to be nearly identical to the parent compound. The data presented here, based on the solubility of Fulvestrant, serves as a robust proxy for **Fulvestrant-D5** and is essential for researchers and professionals engaged in drug development, formulation, and in-vitro studies.

## Core Solubility Data

The solubility of a compound is a critical physicochemical property that influences its behavior in various experimental and physiological environments. Understanding the solubility of **Fulvestrant-D5** in common organic solvents is paramount for the preparation of stock solutions, formulation development, and conducting a wide array of biological assays.

The following table summarizes the reported solubility of Fulvestrant in key organic solvents. These values are considered to be highly representative of **Fulvestrant-D5**'s solubility.

Organic Solvent	Reported Solubility (mg/mL)	Molar Concentration (mM)	Notes
Dimethyl Sulfoxide (DMSO)	>20, 100, 260	>32.9, 164.8, 428.5	Sonication is recommended to facilitate dissolution. Moisture-absorbing DMSO may reduce solubility; fresh DMSO is advised. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Ethanol	~20, >200, 100, 30.3	~32.9, >329.6, 164.8, 49.9	Sonication may be required for complete dissolution. <a href="#">[1]</a> <a href="#">[4]</a>
Dimethylformamide (DMF)	~20	~32.9	
Chloroform	Soluble	-	
Water	Insoluble	-	

Note: The molecular weight of Fulvestrant (606.77 g/mol ) was used for molar concentration calculations as a close approximation for **Fulvestrant-D5**.

## Experimental Protocol for Solubility Determination: The Shake-Flask Method

The "shake-flask" method is a widely accepted and reliable technique for determining the equilibrium solubility of a compound in a specific solvent. This method ensures that a saturated solution is formed, providing an accurate measure of the maximum amount of solute that can be dissolved.

Methodology:

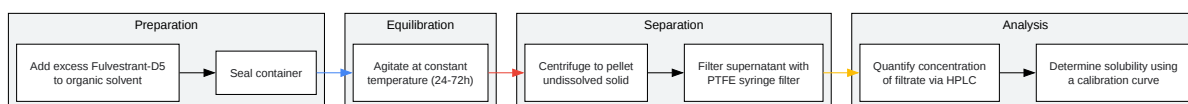
- Preparation of a Saturated Solution: An excess amount of the solid compound (**Fulvestrant-D5**) is added to a known volume of the selected organic solvent in a sealed container, such

as a glass vial.

- **Equilibration:** The container is agitated at a constant temperature for an extended period (typically 24-72 hours) to allow the system to reach equilibrium between the dissolved and undissolved solute.
- **Phase Separation:** Once equilibrium is achieved, the undissolved solid is separated from the saturated solution. This is commonly done by centrifugation followed by careful filtration through a chemically inert filter (e.g., PTFE syringe filter) to ensure no solid particles remain.
- **Quantification:** The concentration of the dissolved solute in the clear, saturated filtrate is then determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC). A calibration curve created with standard solutions of known concentrations is used for accurate quantification.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps involved in the shake-flask method for determining the solubility of **Fulvestrant-D5**.



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